

Docosyl Dodecanoate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Docosyl dodecanoate

Cat. No.: B1587897

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Foreword: This technical guide provides an in-depth exploration of **docosyl dodecanoate**, an ester of significant interest in various industrial applications, particularly in the fields of cosmetics and material science. This document consolidates available scientific knowledge on its discovery, synthesis, physicochemical properties, and current applications. It is intended for researchers, scientists, and professionals in drug development and chemical industries seeking a detailed understanding of this compound.

Introduction and History

Docosyl dodecanoate, also known by its common name behenyl laurate, is a saturated wax ester.^[1] It is the formal condensation product of dodecanoic acid (lauric acid) and docosanol (behenyl alcohol). While a singular "discovery" of **docosyl dodecanoate** is not well-documented, its existence is a direct consequence of the long-established principles of esterification chemistry. The history of this compound is intrinsically linked to the discovery and characterization of its constituent molecules.

- **Dodecanoic Acid (Lauric Acid):** A medium-chain fatty acid, lauric acid is a major component of coconut oil and palm kernel oil.^[2] Its antimicrobial properties have been recognized, and it is widely used in the production of soaps and cosmetics.^{[2][3][4]}
- **Docosanol (Behenyl Alcohol):** This 22-carbon fatty alcohol can be derived from vegetable sources or synthesized.^[5] It is utilized in cosmetics as a thickening agent, emollient, and emulsifier.^[5]

The synthesis of esters from carboxylic acids and alcohols is a fundamental reaction in organic chemistry, known for over a century. Therefore, the conceptualization and synthesis of **docosyl dodecanoate** would have been possible as soon as its parent compounds were available and esterification methods were established.

Physicochemical Properties

Docosyl dodecanoate is characterized by the following properties:

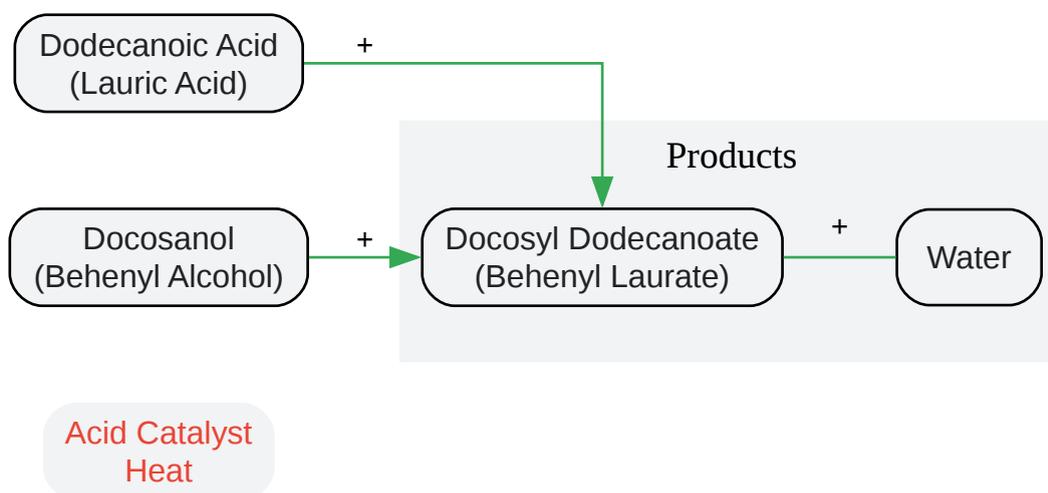
Property	Value	Source
Molecular Formula	C ₃₄ H ₆₈ O ₂	[1]
Molecular Weight	508.90 g/mol	[1]
CAS Number	42231-82-3	[1]
Appearance	White solid (at room temperature)	Inferred from properties of similar wax esters
Boiling Point	528.4 °C at 760 mmHg	Commercial supplier data
Density	0.857 g/cm ³	Commercial supplier data
Solubility	Insoluble in water; Soluble in oils	[6] (for similar esters)

Synthesis

The primary method for synthesizing **docosyl dodecanoate** is through the esterification of dodecanoic acid with docosanol. This reaction can be catalyzed by an acid or carried out under conditions that favor the removal of water to drive the equilibrium towards the product.

A generalized experimental protocol for the synthesis of a similar ester, lauryl laurate, involves heating lauryl alcohol and lauric acid in the presence of an acid catalyst.[6] A similar principle would apply to the synthesis of **docosyl dodecanoate**.

General Esterification Reaction:



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Caption: Generalized reaction scheme for the synthesis of **docosyl dodecanoate**.

Applications

The primary applications of **docosyl dodecanoate** are in the cosmetics and personal care industries. Its properties as a wax ester make it a valuable ingredient in a variety of formulations.

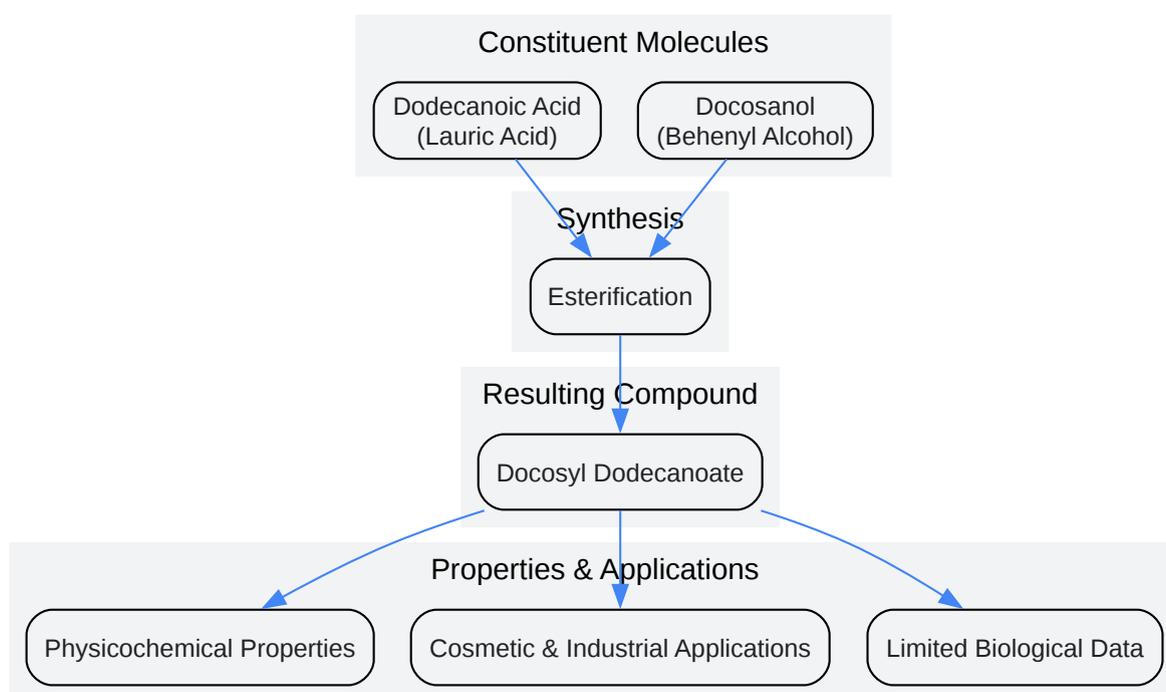
Application	Function	Product Examples
Cosmetics	Emollient, texture enhancer, film-forming agent	Moisturizers, lotions, lip balms, foundations, lipsticks[6]
Hair Care	Hair conditioning agent, adds shine, controls frizz	Hair conditioners, styling products[6]
Research	Biochemical reagent	For research use only[1]

Biological Activity and Drug Development Potential

Currently, there is limited publicly available information on the specific biological activity of **docosyl dodecanoate**. It is primarily categorized as a "biochemical reagent" for research purposes.[1] While its constituent, lauric acid, exhibits antimicrobial properties, there are no comprehensive studies detailing similar effects for **docosyl dodecanoate**.

Given its chemical nature as a large, lipophilic wax ester, its potential applications in drug development could lie in formulation science. For instance, it could be investigated as an excipient in topical or transdermal drug delivery systems, potentially acting as a penetration enhancer or modifying the release characteristics of active pharmaceutical ingredients. However, further research is required to substantiate any therapeutic or drug delivery applications.

Logical Relationship of Current Knowledge:



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Caption: Relationship between the components, synthesis, and study of **docosyl dodecanoate**.

Conclusion

Docosyl dodecanoate is a well-defined chemical entity with established physicochemical properties and clear applications in the cosmetics industry. Its history is rooted in the fundamental principles of organic chemistry rather than a singular discovery event. While its direct biological activity remains largely unexplored, its characteristics suggest potential for future investigation in formulation science and drug delivery. This guide provides a foundational understanding for professionals in the field and highlights the need for further research to unlock the full potential of this versatile ester.

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- To cite this document: BenchChem. [Docosyl Dodecanoate: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587897#discovery-and-history-of-docosyl-dodecanoate]

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